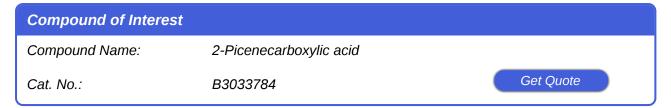


A Comprehensive Technical Guide to the Thermochemical Properties of Picolinic Acid

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Picolinic acid, a catabolite of the essential amino acid tryptophan, is a molecule of significant interest in biomedical research due to its diverse physiological roles, including immunomodulation and metal ion chelation.[1][2] A thorough understanding of its thermochemical properties is crucial for its application in drug development, formulation, and understanding its biological behavior. This technical guide provides a comprehensive overview of the key thermochemical data for picolinic acid, detailed experimental protocols for their determination, and a visualization of its relevant biological pathways.

Thermochemical Data of Picolinic Acid

The following tables summarize the essential thermochemical properties of picolinic acid, compiled from critically evaluated data and experimental studies.

Table 1: Enthalpy and Entropy Data for Picolinic Acid



Property	Symbol	Value	Units	State/Condi tions	Source
Standard Molar Enthalpy of Formation	ΔfH°	-344.97 ± 0.62	kJ/mol	Crystal, 298.15 K	[3]
Standard Molar Enthalpy of Sublimation	ΔsubH°	Varies with temperature	kJ/mol	T = 409.75 K to 785 K	[4]
Standard Molar Enthalpy of Fusion	ΔfusH°	26.08	kJ/mol	140 °C (413.15 K)	[5]
Standard Molar Entropy of Dissociation	ΔS°	-18.4 ± 0.8	J/(mol·K)	298.15 K	[6]

Table 2: Heat Capacity and Other Thermodynamic Properties

Property	Symbol	Value	Units	State/Condi tions	Source
Molar Heat Capacity (Ideal Gas)	Cp,m(g)	Varies with temperature	J/(mol·K)	T = 200 K to 1000 K	[4]
Melting Point	Tm	136-138	°C	-	[1]
Boiling Point (Normal)	Tb	Not available	°C	-	[4]
Vapor Pressure	Р	0.00789	mmHg	25 °C	[7]



Experimental Protocols for Thermochemical Analysis

Accurate determination of thermochemical data relies on precise experimental methodologies. This section details the protocols for three key techniques used to characterize picolinic acid.

Combustion Calorimetry

Objective: To determine the standard enthalpy of combustion (ΔcH°) and subsequently calculate the standard enthalpy of formation (ΔfH°) of picolinic acid.

Methodology:

- Sample Preparation: A pellet of high-purity picolinic acid (approximately 1 g) is accurately
 weighed. The sample is placed in a crucible within a high-pressure stainless steel vessel
 known as a bomb.
- Calorimeter Setup: The bomb is charged with high-purity oxygen to a pressure of approximately 30 atm. A small, known amount of distilled water is added to the bomb to ensure that the water formed during combustion is in the liquid state. The bomb is then placed in a calorimeter vessel containing a precisely measured quantity of water. The entire assembly is housed in an adiabatic jacket to minimize heat exchange with the surroundings.
- Ignition and Data Acquisition: The sample is ignited using a heated platinum wire. The temperature of the water in the calorimeter is monitored with a high-precision thermometer (e.g., a platinum resistance thermometer) at regular intervals before, during, and after combustion until a steady temperature is reached.
- Calibration: The energy equivalent of the calorimeter system is determined by burning a standard substance with a known enthalpy of combustion, such as benzoic acid, under identical conditions.[8][9]
- Calculations: The heat of combustion is calculated from the observed temperature rise and
 the energy equivalent of the calorimeter. Corrections are applied for the heat of ignition and
 the formation of nitric acid from any residual nitrogen in the bomb. The standard enthalpy of
 formation is then derived from the enthalpy of combustion using Hess's law.



Differential Scanning Calorimetry (DSC)

Objective: To determine the melting point and enthalpy of fusion (Δ fusH $^{\circ}$) of picolinic acid.

Methodology:

- Sample Preparation: A small, accurately weighed sample of picolinic acid (typically 2-5 mg) is hermetically sealed in an aluminum pan.[5][10] An empty, sealed aluminum pan is used as a reference.
- Instrument Setup: The sample and reference pans are placed in the DSC cell. The
 instrument is programmed to heat the sample at a constant rate, for instance, 10 °C/min,
 under a dynamic atmosphere of dry nitrogen or air (flow rate of 50 mL/min).[5]
- Data Acquisition: The DSC instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature as the furnace temperature is increased. An endothermic peak is observed at the melting point of the sample.
- Data Analysis: The melting point is determined from the onset or peak of the endothermic
 event in the DSC thermogram.[5] The area under the melting peak is integrated to determine
 the enthalpy of fusion.[5] The instrument is calibrated using standard materials with known
 melting points and enthalpies of fusion, such as indium.[10]

Knudsen Effusion Method

Objective: To determine the vapor pressure and enthalpy of sublimation (∆subH°) of picolinic acid.

Methodology:

- Sample Preparation: A small amount of crystalline picolinic acid is placed in a Knudsen cell, which is a small, thermostated container with a very small orifice (typically 0.1-1.0 mm in diameter).[11]
- Experimental Setup: The Knudsen cell is placed in a high-vacuum chamber. The cell is heated to a series of precise, constant temperatures.



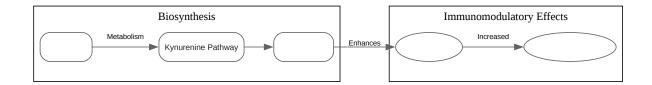
- Mass Loss Measurement: As the sample sublimes, the vapor effuses through the orifice into the vacuum. The rate of mass loss of the sample is measured over time using a highly sensitive microbalance.[11][12]
- Vapor Pressure Calculation: The vapor pressure (P) at a given temperature (T) is calculated from the rate of mass loss (dm/dt) using the Knudsen equation: P = (dm/dt) * (2πRT/M)^(1/2) / A where R is the ideal gas constant, M is the molar mass of the effusing vapor, and A is the area of the orifice.[12]
- Enthalpy of Sublimation Calculation: The enthalpy of sublimation is determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation by plotting ln(P) versus 1/T. The slope of this plot is equal to -ΔsubH°/R.[12]

Biological Signaling Pathways and Experimental Workflows

Picolinic acid's biological activity is multifaceted, stemming from its role as a tryptophan metabolite and its ability to chelate metal ions.

Biosynthesis and Immunomodulatory Effects of Picolinic Acid

Picolinic acid is synthesized from tryptophan via the kynurenine pathway.[1][2][3] It exhibits immunomodulatory effects, in part by enhancing the effector functions of macrophages, which are key cells in the innate immune system.[2][3]



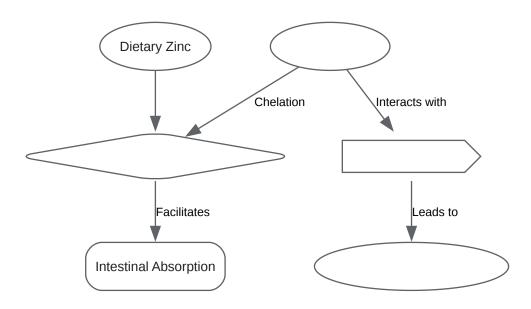
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Biosynthesis and immunomodulatory action of picolinic acid.



Role in Zinc Absorption and Interaction with Zinc Finger Proteins

Picolinic acid is a known chelator of divalent metal ions, including zinc.[1] This property is believed to facilitate the absorption of zinc in the small intestine.[1][13] Furthermore, picolinic acid can interact with zinc finger proteins, which are involved in a wide range of cellular processes, by altering their structure and inhibiting their function.[7]



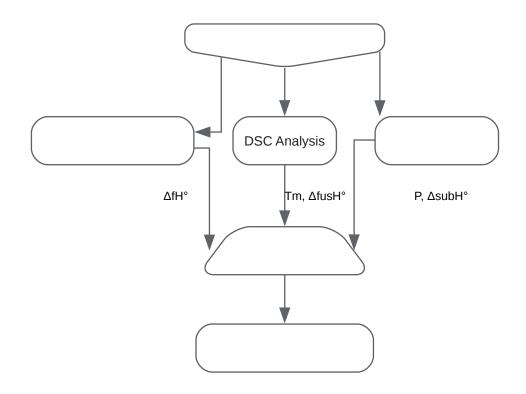
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Picolinic acid's role in zinc metabolism and protein interaction.

General Experimental Workflow for Thermochemical Analysis

The determination of the thermochemical properties of a compound like picolinic acid follows a structured workflow, integrating several analytical techniques.





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Workflow for determining thermochemical properties.

Conclusion

The thermochemical properties of picolinic acid are fundamental to its scientific and therapeutic exploration. The data and protocols presented in this guide offer a robust foundation for researchers in drug development and related fields. A comprehensive understanding of its enthalpy of formation, sublimation, fusion, and heat capacity is essential for predicting its stability, solubility, and bioavailability. Furthermore, elucidating its biological pathways provides critical context for its mechanism of action and potential therapeutic applications. The integration of precise experimental methodologies with a clear understanding of its biological roles will undoubtedly accelerate the translation of picolinic acid's potential from the laboratory to clinical practice.

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